

# Protocol for dissolving and storing AC-7954

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AC-7954

Cat. No.: B1665392

[Get Quote](#)

## Application Notes and Protocols: AC-7954

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**AC-7954** is a non-peptide agonist of the GPR14/urotensin-II (UT) receptor, with an EC<sub>50</sub> of 300 nM for the human UT receptor.<sup>[1]</sup> It is a valuable tool for studying the physiological roles of the urotensin-II system. Proper dissolution and storage are critical to ensure the stability and activity of the compound for reliable experimental results. This document provides a detailed protocol for the dissolution and storage of **AC-7954**.

## Chemical Information

| Property         | Value   |
|------------------|---|
| Molecular Weight | 366.28  |
| Chemical Formula | C <sub>19</sub> H <sub>20</sub> ClNO <sub>2</sub> · HCl |
| CAS Number       | 477313-09-0   |
| Purity           | ≥98% (HPLC) <sup>[2]</sup>                              |

## Experimental Protocols

### Dissolution Protocol

**AC-7954** is soluble in water at approximately 28 mg/mL at 25°C.<sup>[1]</sup> For most in vitro and in vivo applications, a stock solution is prepared and then diluted to the final working concentration.

Materials:

- **AC-7954** powder
- Sterile, deionized water
- Vortex mixer
- Sterile, polypropylene microcentrifuge tubes or vials

Procedure:

- Aliquoting: Before opening, briefly centrifuge the vial of **AC-7954** powder to ensure all the material is at the bottom.
- Solvent Addition: To prepare a stock solution, carefully add the desired volume of sterile, deionized water to the vial.
- Dissolution: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be used to aid dissolution if necessary.
- Sterilization (Optional): If required for your application, filter the stock solution through a 0.22 µm sterile filter into a new sterile tube.
- Aliquoting for Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.

## Storage Protocol

Proper storage is essential to maintain the integrity of **AC-7954**.

Powder:

- Store the solid compound at -20°C for up to 3 years.<sup>[1]</sup>

- Store at 4°C for up to 2 years.[\[1\]](#)

In Solvent:

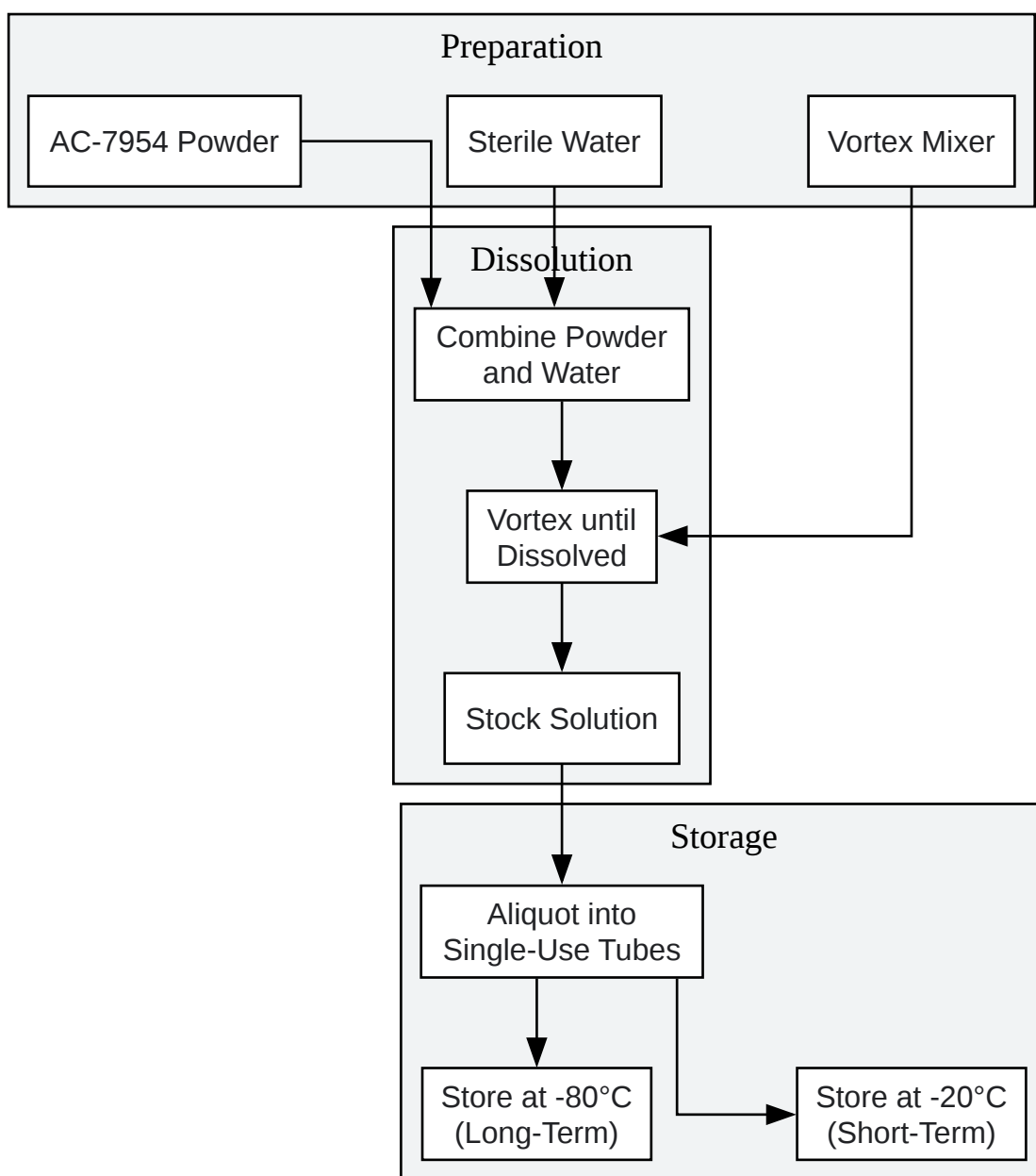
- For long-term storage, store aliquots of the stock solution at -80°C for up to 6 months.[\[1\]](#)
- For short-term storage, aliquots can be stored at -20°C for up to 1 month.[\[1\]](#)

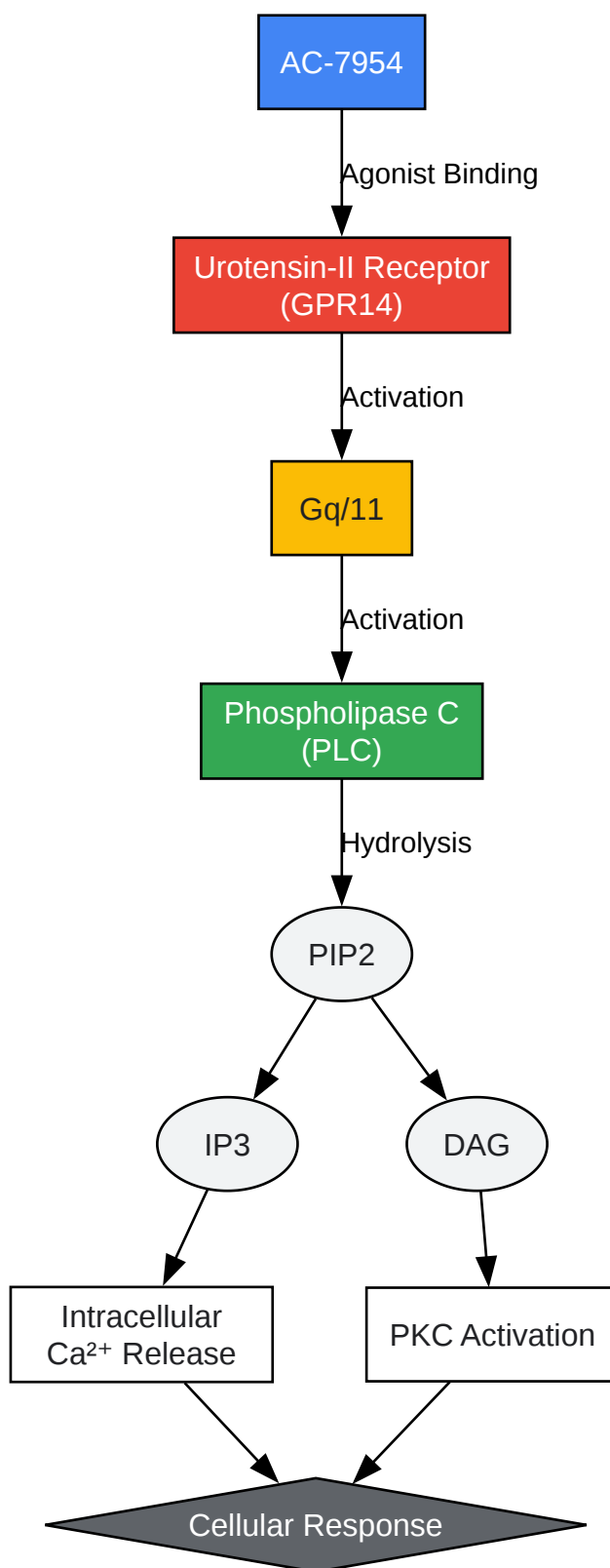
#### Storage Recommendations Summary

| Form       | Storage Temperature         | Duration                     |
|------------|-----------------------------|------------------------------|
| Powder     | -20°C                       | 3 years <a href="#">[1]</a>  |
| 4°C        | 2 years <a href="#">[1]</a> |                              |
| In Solvent | -80°C                       | 6 months <a href="#">[1]</a> |
| -20°C      | 1 month <a href="#">[1]</a> |                              |

## Visualizations

## Experimental Workflow





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. abmole.com [abmole.com]
- 2. (±)-AC 7954 hydrochloride | CAS 477313-09-0 | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Protocol for dissolving and storing AC-7954]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1665392#protocol-for-dissolving-and-storing-ac-7954\]](https://www.benchchem.com/product/b1665392#protocol-for-dissolving-and-storing-ac-7954)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)